

Cefoperazone Dihydrate chemical formula and molecular weight

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Compound of Interest

Compound Name: Cefoperazone Dihydrate

Cat. No.: B1353751

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In-Depth Technical Guide: Cefoperazone Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the chemical properties of **Cefoperazone Dihydrate**, a semisynthetic broad-spectrum cephalosporin antibiotic. The data presented is intended for professionals engaged in research and development within the pharmaceutical and biomedical fields.

Chemical Identity and Properties

Cefoperazone Dihydrate is the hydrated form of Cefoperazone, an antimicrobial β -lactamase inhibitor.^{[1][2]} It is utilized as a pharmaceutical primary standard for various quality tests and assays.

Quantitative Data Summary

The fundamental chemical and physical properties of **Cefoperazone Dihydrate** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Chemical Formula	$C_{25}H_{31}N_9O_{10}S_2$	PubChem[3]
Molecular Weight	681.70 g/mol	Simson Pharma Limited[4], Sigma-Aldrich
CAS Number	113826-44-1	ChemicalBook[1][2], Simson Pharma Limited[4]
Empirical Formula (Hill Notation)	$C_{25}H_{27}N_9O_8S_2 \cdot 2H_2O$	USP Store[5], Sigma-Aldrich

Note on Experimental Protocols and Visualizations:

The scope of this document is to provide the specific chemical formula and molecular weight of **Cefoperazone Dihydrate**. As this pertains to fundamental chemical data rather than complex biological or chemical processes, detailed experimental protocols for its determination are not included. Similarly, signaling pathways or experimental workflow diagrams are not applicable to the presentation of this specific information.

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References

- 1. Cefoperazone dihydrate | 113826-44-1 [chemicalbook.com]
- 2. Cefoperazone dihydrate | 113826-44-1 [chemicalbook.com]
- 3. Cefoperazone Dihydrate | $C_{25}H_{31}N_9O_{10}S_2$ | CID 6420003 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cefoperazone Dihydrate | CAS No- 113826-44-1 | Simson Pharma Limited [simsonpharma.com]
- 5. store.usp.org [store.usp.org]

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